

# Technical Guide: Spectral and Synthetic Overview of 4-Ethynyl-N-methylaniline

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## Compound of Interest

Compound Name: 4-Ethynyl-N-methylaniline

Cat. No.: B038160

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This technical guide provides a detailed overview of the spectral characteristics and a plausible synthetic route for **4-Ethynyl-N-methylaniline**, a valuable building block in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific compound, this guide presents extrapolated spectral data based on structurally analogous compounds.

## Predicted Spectral Data

The following tables summarize the predicted spectral data for **4-Ethynyl-N-methylaniline**. These predictions are derived from the analysis of known spectral data for 4-ethynylaniline, N-methylaniline, and other related structures.

### Table 1: Predicted $^1\text{H}$ NMR Spectral Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~7.35	d	2H	Ar-H (ortho to -C $\equiv$ CH)
~6.65	d	2H	Ar-H (ortho to -NHCH <sub>3</sub> )
~3.8 (broad s)	s	1H	NH
~3.0	s	1H	$\equiv$ C-H
~2.85	s	3H	N-CH <sub>3</sub>

Solvent: CDCl<sub>3</sub>

**Table 2: Predicted <sup>13</sup>C NMR Spectral Data**

Chemical Shift ( $\delta$ ) ppm	Assignment
~148	Ar-C (C-N)
~133	Ar-C (ortho to -C $\equiv$ CH)
~115	Ar-C (C-C $\equiv$ CH)
~112	Ar-C (ortho to -NHCH <sub>3</sub> )
~84	-C $\equiv$ CH
~76	-C $\equiv$ CH
~31	N-CH <sub>3</sub>

Solvent: CDCl<sub>3</sub>

**Table 3: Predicted Infrared (IR) Spectral Data**

Wavenumber (cm <sup>-1</sup> )	Functional Group Assignment
~3410	N-H Stretch
~3300	≡C-H Stretch
~2100	C≡C Stretch (weak)
~1610, 1520	C=C Aromatic Ring Stretch
~1320	C-N Stretch

**Table 4: Predicted Mass Spectrometry (MS) Data**

m/z	Assignment
~131	[M] <sup>+</sup> (Molecular Ion)
~116	[M-CH <sub>3</sub> ] <sup>+</sup>

## Experimental Protocols

A plausible synthetic route to **4-Ethynyl-N-methylaniline** involves a two-step process: the synthesis of 4-ethynylaniline followed by N-methylation.

### Synthesis of 4-Ethynylaniline

This procedure is adapted from a known synthesis of 4-ethynylaniline.[\[1\]](#)

Materials:

- 4-((Trimethylsilyl)ethynyl)aniline
- Potassium hydroxide (KOH)
- Methanol (MeOH)
- Tetrahydrofuran (THF)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- A solution of 4-((trimethylsilyl)ethynyl)aniline (1.10 g, 5.86 mmol) in tetrahydrofuran (5 mL) is slowly added to a stirred solution of potassium hydroxide (1.34 g, 23.8 mmol) in methanol (6 mL).
- The reaction mixture is heated to reflux overnight.
- After completion, the mixture is cooled to room temperature and filtered to remove any insoluble impurities.
- The filtrate is concentrated under reduced pressure.
- The resulting residue is dissolved in dichloromethane (50 mL), filtered, and dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure to yield the 4-ethynylaniline product.

## N-methylation of 4-Ethynylaniline

This is a general procedure for the N-methylation of anilines and can be adapted for 4-ethynylaniline.[\[2\]](#)

Materials:

- 4-Ethynylaniline
- Ruthenium catalyst (e.g.,  $(\text{DPEPhos})\text{RuCl}_2(\text{PPh}_3)$ )
- Base (e.g., Cesium Carbonate,  $\text{Cs}_2\text{CO}_3$ )
- Anhydrous Methanol ( $\text{MeOH}$ )

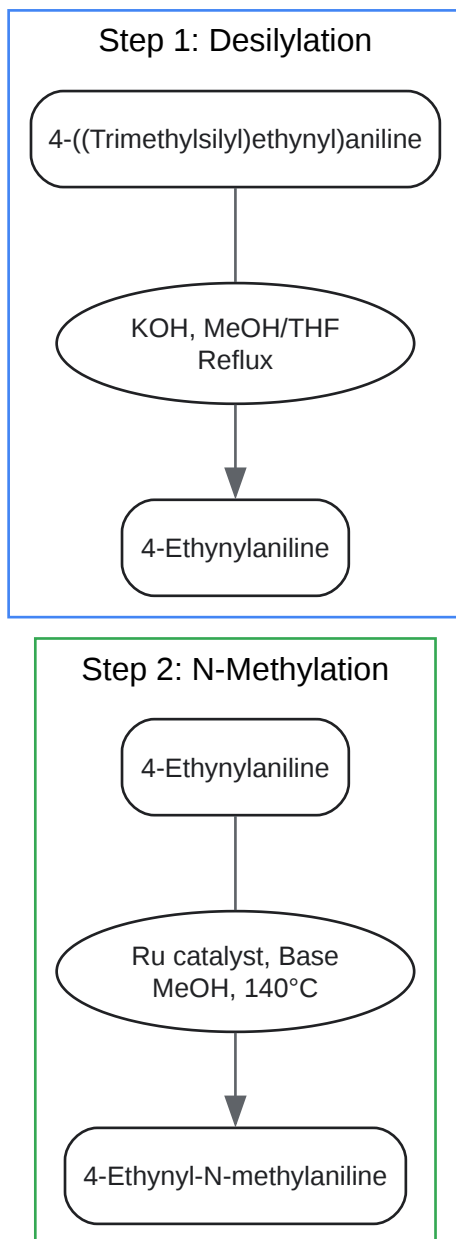
Procedure:

- A 10 mL Schlenk tube equipped with a magnetic stir bar is charged with the ruthenium catalyst (0.5 mol%), 4-ethynylaniline (1.0 mmol), and the base (e.g.,  $\text{Cs}_2\text{CO}_3$ ).

- Anhydrous methanol (1 mL) is added to the tube.
- The Schlenk tube is sealed, and the mixture is stirred at 140 °C for 12 hours.
- After cooling, the reaction mixture is concentrated in vacuo.
- The residue is purified by column chromatography on silica gel to obtain **4-Ethynyl-N-methylaniline**.

## Synthesis Workflow

## Synthesis of 4-Ethynyl-N-methylaniline



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Caption: Proposed two-step synthesis of **4-Ethynyl-N-methylaniline**.

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## References

- 1. 4-ETHYNYLANILINE | 14235-81-5 [chemicalbook.com]
- 2. Ru(II)-Catalyzed N-Methylation of Amines Using Methanol as the C1 Source - PMC [pmc.ncbi.nlm.nih.gov]
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